

Theoretical molecular weight of Azide-PEG5-Tos.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azide-PEG5-Tos

Cat. No.: B605798

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Technical Data Sheet: Azide-PEG5-Tos

Introduction

For researchers, scientists, and professionals engaged in drug development, particularly in the fields of bioconjugation, antibody-drug conjugates (ADCs), and proteomics, precise molecular characterization of linker molecules is paramount. **Azide-PEG5-Tos** is a bifunctional, hydrophilic linker leveraging a pentaethylene glycol (PEG) spacer to enhance aqueous solubility. It features a terminal azide group for click chemistry reactions and a terminal tosylate group, which serves as an excellent leaving group for nucleophilic substitution. This document provides a detailed calculation of the theoretical molecular weight of **Azide-PEG5-Tos**.

Chemical Structure and Formula

Azide-PEG5-Tos, systematically named 14-azido-3,6,9,12-tetraoxatetradecyl 4-methylbenzenesulfonate, possesses a well-defined chemical structure.^[1] The molecule consists of three primary components:

- An azide (N_3) functional group.
- A pentaethylene glycol (PEG5) spacer, which increases the hydrophilicity of the molecule.
- A tosyl (Tos) group, which is a derivative of p-toluenesulfonic acid.

Based on this structure, the verified chemical formula for **Azide-PEG5-Tos** is $C_{17}H_{27}N_3O_7S$ ^{[1][2][3][4]}.

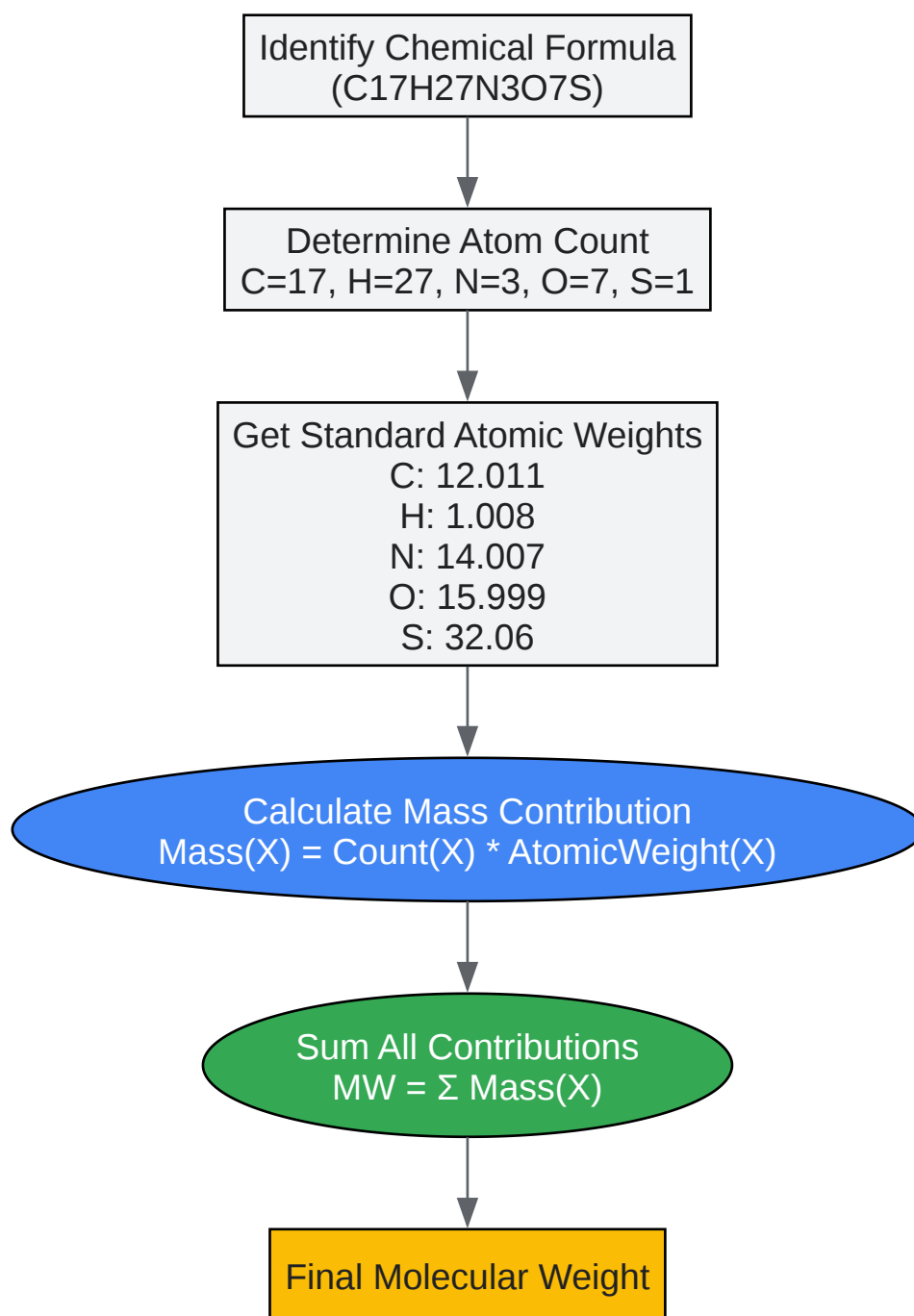
Methodology for Molecular Weight Calculation

The theoretical molecular weight is calculated by summing the atomic masses of all atoms present in the empirical formula ($C_{17}H_{27}N_3O_7S$). The calculation utilizes the standard atomic weights of each element.

Calculation Steps:

- Identify the count of each atom in the chemical formula.
- Multiply the atom count by the standard atomic weight of that element.
- Sum the total weights of all elements to obtain the final molecular weight.

The following diagram illustrates this computational workflow.



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Diagram 1: Workflow for calculating theoretical molecular weight.

Data Presentation: Molecular Weight Calculation

The theoretical molecular weight of **Azide-PEG5-Tos** is confirmed across multiple chemical suppliers and databases to be approximately 417.48 g/mol [1][2][3][4][5]. The exact mass is

417.1570 u[1].

The table below provides a detailed breakdown of the calculation based on the chemical formula $C_{17}H_{27}N_3O_7S$.

Element	Symbol	Atom Count	Atomic Weight (g/mol)	Total Mass Contribution (g/mol)
Carbon	C	17	12.011	204.187
Hydrogen	H	27	1.008	27.216
Nitrogen	N	3	14.007	42.021
Oxygen	O	7	15.999	111.993
Sulfur	S	1	32.06	32.06
Total	417.477			

Note: The calculated value of 417.477 g/mol is in excellent agreement with the widely cited value of 417.48 g/mol .

Summary

This guide confirms the theoretical molecular weight of **Azide-PEG5-Tos**. The established chemical formula is $C_{17}H_{27}N_3O_7S$, yielding a molecular weight of approximately 417.48 g/mol . [1][2][3][4][5] This information is critical for accurate experimental design, stoichiometric calculations, and data analysis in drug development and chemical biology applications.

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